

"4-Ethyl-3,3-dimethyloctane" IUPAC name and CAS number

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Compound of Interest

Compound Name: 4-Ethyl-3,3-dimethyloctane

Cat. No.: B14556946

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Technical Guide: 4-Ethyl-3,3-dimethyloctane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **4-Ethyl-3,3-dimethyloctane**, including its nomenclature, chemical properties, and synthesis methodologies.

Chemical Identification and Nomenclature

The compound with the common name **4-Ethyl-3,3-dimethyloctane** is systematically named under the International Union of Pure and Applied Chemistry (IUPAC) guidelines. Its unique identifier in the Chemical Abstracts Service (CAS) registry is also provided.

- IUPAC Name: **4-ethyl-3,3-dimethyloctane**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- CAS Number: 62183-57-7[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physicochemical and Computed Properties

The following table summarizes the key physical and chemical properties of **4-Ethyl-3,3-dimethyloctane**. This data is essential for understanding its behavior in various experimental settings.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	[1][2][3]
Molecular Weight	170.33 g/mol	[1][3]
Boiling Point	198°C (estimated)	[4]
Density	0.7735	[4]
Refractive Index	1.4320	[4]
Melting Point	-50.8°C (estimated)	[4]
InChI Key	BKNJDUXGYCILJT-UHFFFAOYSA-N	[1][2][3]
Canonical SMILES	CCCCC(CC)C(C)(C)CC	[1]

Synthesis Methodologies

The synthesis of **4-Ethyl-3,3-dimethyloctane** can be achieved through both laboratory-scale chemical reactions and industrial-scale refining processes.

A common method for the laboratory synthesis of **4-Ethyl-3,3-dimethyloctane** is through the Friedel-Crafts alkylation of an alkene precursor.[1]

Experimental Protocol:

- **Reactant Preparation:** 3,3-dimethyloct-4-ene is used as the alkene precursor. Ethyl chloride serves as the alkylating agent.
- **Catalyst:** Anhydrous aluminum chloride (AlCl₃) is employed as the Lewis acid catalyst.
- **Reaction Conditions:** The reaction is conducted under anhydrous conditions at a controlled temperature range of 0–50°C.
- **Mechanism:** The ethyl chloride reacts with aluminum chloride to form a carbocation, which then attacks the double bond of the 3,3-dimethyloct-4-ene, leading to the formation of the ethylated alkane.

- Post-Reaction Processing:
 - Saturation: Catalytic hydrogenation is performed on the intermediate alkene to ensure full saturation of the carbon chain.
 - Purification: The final product is isolated from any positional isomers and byproducts via distillation.^[1]

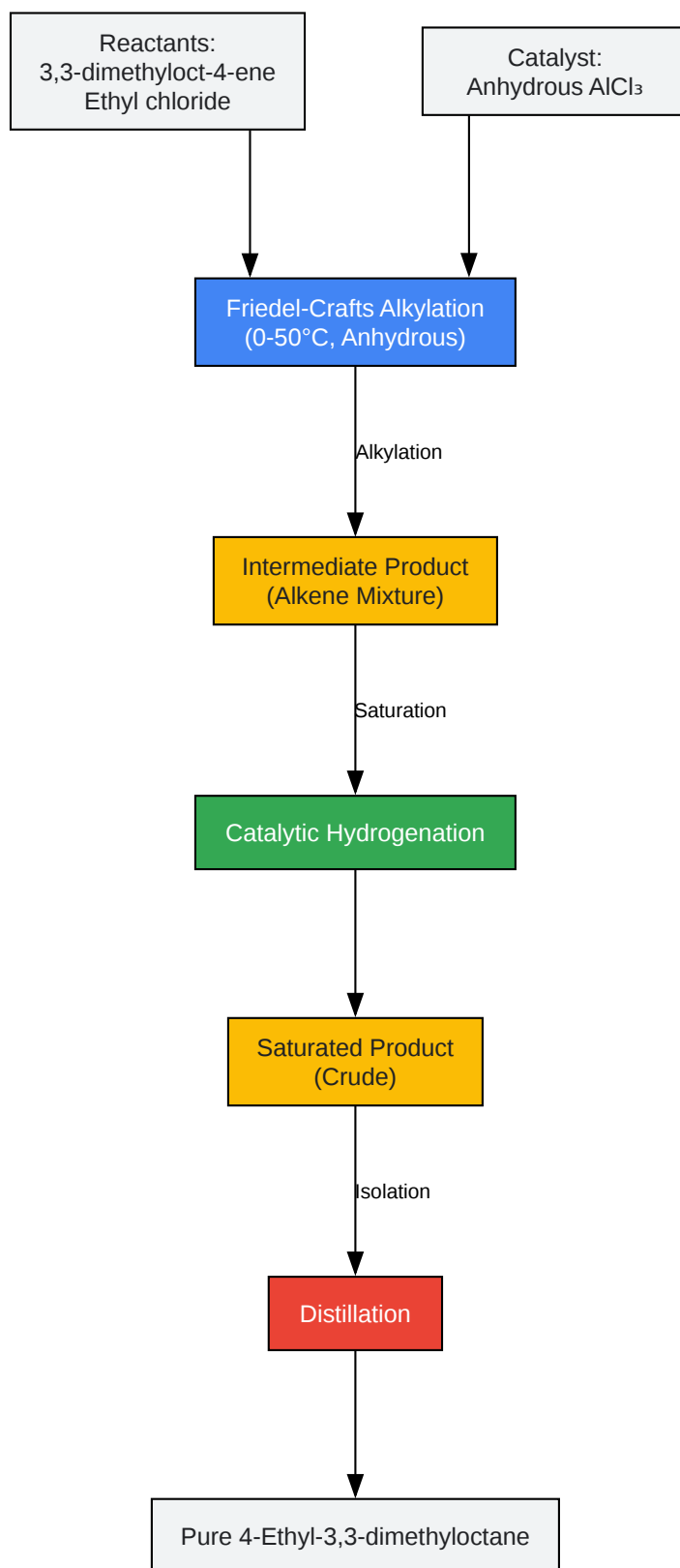
In industrial settings, particularly in petroleum refining, branched alkanes like **4-Ethyl-3,3-dimethyloctane** are produced through the catalytic cracking of long-chain hydrocarbons.^[1]

Process Overview:

- Feedstock: Long-chain hydrocarbons from crude oil are used as the starting material.
- Catalyst: Zeolite catalysts are utilized to facilitate the cracking process.
- Operating Conditions: The process is carried out at high temperatures (450–550°C) and pressures (10–20 atm). These conditions favor the formation of thermodynamically stable branched isomers over linear alkanes.^[1]
- Purity Verification: The purity of the final product is typically verified using gas chromatography (GC) coupled with mass spectrometry (MS) to detect and quantify any contaminants.^[1]

Experimental Workflows

The following diagram illustrates the logical workflow for the laboratory-scale synthesis of **4-Ethyl-3,3-dimethyloctane**.



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Caption: Laboratory synthesis workflow for **4-Ethyl-3,3-dimethyloctane**.

Applications in Drug Development and Research

Based on available literature and chemical databases, **4-Ethyl-3,3-dimethyloctane** is a simple branched alkane primarily of interest in the fields of organic chemistry and petrochemistry. There is currently no scientific literature to suggest its involvement in any biological signaling pathways or its application as a therapeutic agent or a significant component in drug development. Its primary utility is likely as a reference compound in analytical chemistry or as a component in fuel mixtures.

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References

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